Application Notes and Protocols: Determination of the Formula of a Cobalt Hydrate

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: Cobalt hydrate	
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These application notes provide a detailed protocol for the gravimetric analysis of a **cobalt hydrate** to determine its empirical formula. The methodology is grounded in fundamental chemical principles and is widely applicable in research and quality control settings.

Introduction

Hydrates are inorganic salts that have a specific number of water molecules incorporated into their crystal lattice structure. The number of water molecules is a fixed ratio to the salt, known as the water of crystallization. Determining the precise formula of a hydrate, represented as Salt·xH_2O, is crucial for accurate stoichiometric calculations in chemical reactions, formulation development, and quality assurance of raw materials.[1][2][3] This protocol outlines the gravimetric analysis method for a cobalt(II) chloride hydrate, a common laboratory experiment that demonstrates this principle.[4][5] The process involves heating the hydrate to drive off the water molecules, leaving the anhydrous salt.[6][7] By measuring the mass of the sample before and after heating, the mass of the water lost can be determined, which then allows for the calculation of the mole ratio of water to the anhydrous salt.[8][9]

Principle of the Method

The determination of the formula of a **cobalt hydrate** is based on the principle of gravimetric analysis.[10][11][12] When a hydrated salt is heated, the weak bonds holding the water molecules within the crystal lattice are broken, and the water evaporates as steam.[1][3] The

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remaining solid is the anhydrous form of the salt. The fundamental reaction can be represented as:

$$CoCl_2 \cdot xH_2O(s) \rightarrow CoCl_2(s) + xH_2O(g) [13]$$

By carefully measuring the initial mass of the hydrated cobalt chloride and the final mass of the anhydrous cobalt chloride, the mass of the water of hydration can be calculated by subtraction. [4][8] These masses are then converted to moles using their respective molar masses. The ratio of the moles of water to the moles of anhydrous cobalt chloride gives the value of 'x' in the hydrate's formula.[9][14]

Materials and Equipment

- Cobalt(II) chloride hydrate (Sample of unknown formula)

- Crucible and lid

- Bunsen burner or heating mantle

- Tripod stand and clay triangle

- Analytical balance (accurate to at least 0.001 g)

- Tongs

- Desiccator

- Spatula

- Safety goggles, lab coat, and gloves[15][16][17]

Experimental Protocol

4.1. Preparation of the Crucible

- Thoroughly clean and dry a crucible and its lid.

- Place the crucible and lid on a clay triangle supported by a tripod.

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- Heat the crucible and lid with a Bunsen burner, gently at first, then strongly for about 5 minutes to ensure all moisture is removed.[10]

- Using tongs, transfer the hot crucible and lid to a desiccator to cool to room temperature. This prevents the absorption of atmospheric moisture.

- Once cooled, weigh the empty crucible and lid on an analytical balance. Record this mass.

- Repeat the heating, cooling, and weighing process until a constant mass is achieved (two consecutive readings within ±0.002 g).[11]

4.2. Dehydration of the **Cobalt Hydrate**

- Add approximately 2-3 grams of the cobalt(II) chloride hydrate crystals to the pre-weighed crucible.

- Weigh the crucible, lid, and hydrate sample accurately and record the total mass.[4]

- Place the crucible with the sample and a slightly ajar lid on the clay triangle. The lid should be tilted to allow water vapor to escape.[10]

- Begin heating gently to avoid spattering of the crystals. A noticeable color change from a reddish-pink to blue should be observed as the water is driven off.[4][5][18]

- Increase the heat and continue heating for 10-15 minutes to ensure all the water of hydration has been removed.

- Turn off the Bunsen burner and, using tongs, carefully place the lid completely on the crucible.

- Transfer the crucible and its contents to a desiccator to cool to room temperature.

- Once cooled, weigh the crucible, lid, and the anhydrous cobalt chloride. Record this mass.

- To ensure complete dehydration, reheat the sample for another 5 minutes, cool in a desiccator, and reweigh. Repeat this process until a constant mass is obtained.[4][11]

4.3. Safety Precautions[15][16][17][19]

- Always wear safety goggles, a lab coat, and appropriate gloves when handling chemicals.[15][16]

- Cobalt(II) chloride is harmful if swallowed and may cause an allergic skin reaction. Avoid breathing in the dust.[19][20]

- All heating should be performed in a well-ventilated area or under a fume hood.[16][17]

- Use tongs to handle hot crucibles and apparatus to prevent burns.

- Dispose of the chemical waste according to institutional and local regulations.[16]

Data Presentation

The following tables summarize the quantitative data that should be collected during the experiment.

Table 1: Mass Measurements

Measurement	Mass (g)
Mass of empty crucible and lid (after heating)	25.452
Mass of crucible, lid, and cobalt hydrate	28.475
Mass of crucible, lid, and anhydrous cobalt chloride (1st heating)	27.185
Mass of crucible, lid, and anhydrous cobalt chloride (2nd heating)	27.183
Mass of crucible, lid, and anhydrous cobalt chloride (constant mass)	27.183

Table 2: Calculated Masses and Moles

Parameter	Value
Mass of cobalt hydrate	3.023 g
Mass of anhydrous cobalt chloride ($CoCl_2$)	1.731 g
Mass of water lost (H_2O)	1.292 g
Molar Mass of $CoCl_2$	129.83 g/mol
Molar Mass of H_2O	18.02 g/mol
Moles of anhydrous $CoCl_2$	0.0133 mol
Moles of H_2O	0.0717 mol
Ratio of moles of H_2O to moles of $CoCl_2$	5.39
Whole number ratio ('x')	6

Calculations

The following steps outline the calculations required to determine the formula of the **cobalt hydrate**.[4][8]

- Determine the mass of the hydrated cobalt chloride: (Mass of crucible, lid, and hydrate) - (Mass of empty crucible and lid) Example: 28.475 g - 25.452 g = 3.023 g

- Determine the mass of the anhydrous cobalt chloride: (Mass of crucible, lid, and anhydrous salt) - (Mass of empty crucible and lid) Example: 27.183 g - 25.452 g = 1.731 g

- Determine the mass of the water lost: (Mass of hydrated cobalt chloride) - (Mass of anhydrous cobalt chloride) Example: 3.023 g - 1.731 g = 1.292 g

- Convert the mass of the anhydrous cobalt chloride to moles: Moles of $CoCl_2$ = Mass of $CoCl_2$ / Molar mass of $CoCl_2$ Example: 1.731 g / 129.83 g/mol = 0.0133 mol

- Convert the mass of water to moles: Moles of H_2O = Mass of H_2O / Molar mass of H_2O Example: 1.292 g / 18.02 g/mol = 0.0717 mol

- Determine the mole ratio of water to anhydrous cobalt chloride: Ratio = Moles of H_2O / Moles of $CoCl_2$ Example: 0.0717 mol / 0.0133 mol ≈ 5.39

- Determine the whole number ratio (x): Round the calculated ratio to the nearest whole number. Example: 5.39 ≈ 6

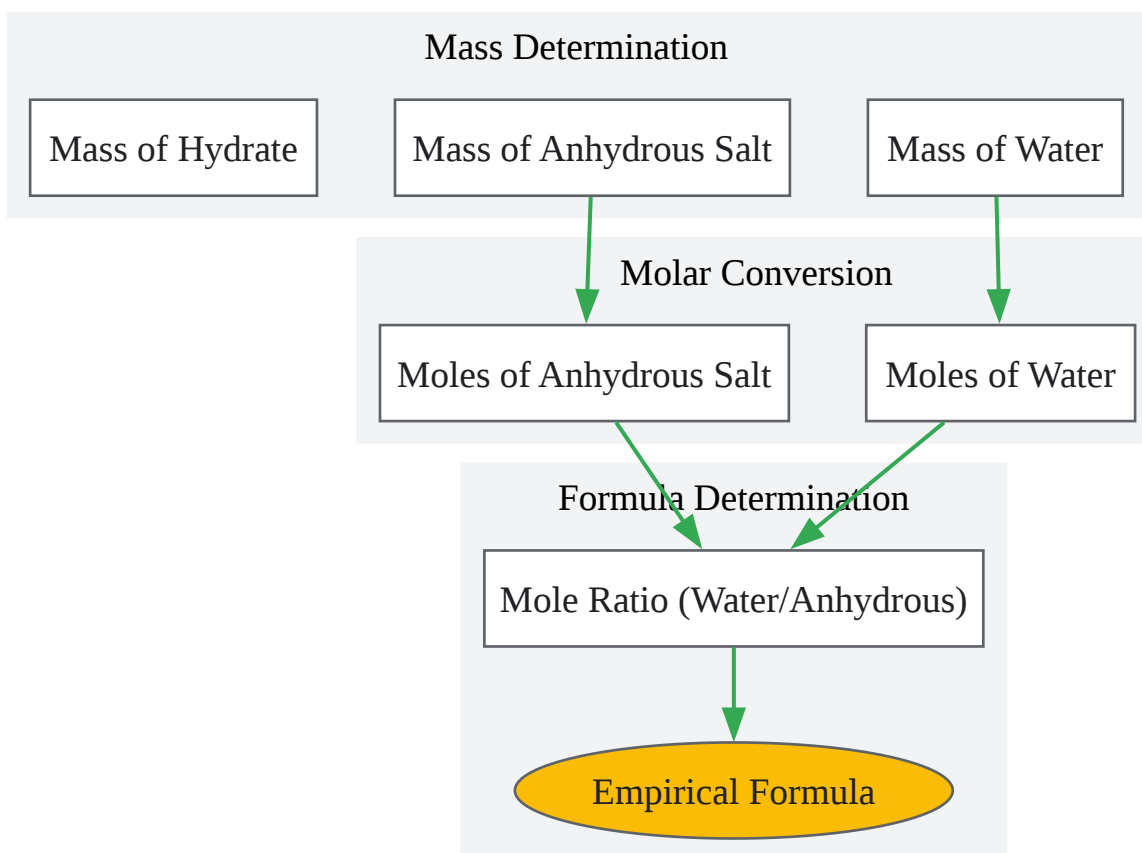- Write the empirical formula of the hydrate: The formula is $CoCl_2 \cdot 6H_2O$.[21][22]

Visualizations

The following diagrams illustrate the experimental workflow and the logical steps for calculation.

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Caption: Experimental workflow for the gravimetric analysis of a **cobalt hydrate**.

Caption: Logical flow for calculating the empirical formula of the hydrate.

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References

- 1. tsc.fl.edu [tsc.fl.edu]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. files-backend.assets.thrillshare.com [files-backend.assets.thrillshare.com]
- 4. mrsdildy.com [mrsdildy.com]

- 5. Preparing and using cobalt chloride indicator papers | Class experiment | RSC Education [edu.rsc.org]

- 6. m.youtube.com [m.youtube.com]

- 7. youtube.com [youtube.com]

- 8. Hydrates & Anhydrates | Definition, Formula & Examples - Lesson | Study.com [study.com]

- 9. brainly.com [brainly.com]

- 10. more.juniata.edu [more.juniata.edu]

- 11. SSERC | Water in a hydrated salt [sserc.org.uk]

- 12. scribd.com [scribd.com]

- 13. nagwa.com [nagwa.com]

- 14. quora.com [quora.com]

- 15. prochemonline.com [prochemonline.com]

- 16. media.laballey.com [media.laballey.com]

- 17. westliberty.edu [westliberty.edu]

- 18. quora.com [quora.com]

- 19. archpdfs.lps.org [archpdfs.lps.org]

- 20. chemistry.stackexchange.com [chemistry.stackexchange.com]

- 21. youtube.com [youtube.com]

- 22. chem.libretexts.org [chem.libretexts.org]

- To cite this document: BenchChem. [Application Notes and Protocols: Determination of the Formula of a Cobalt Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8597605#protocol-for-determining-the-formula-of-a-cobalt-hydrate]

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